

Navigating the Unseen: A Practical Guide to Handling 2-Hydroxyisonicotinonitrile

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Compound of Interest

Compound Name: **2-Hydroxyisonicotinonitrile**

Cat. No.: **B3043947**

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A Note on a Developing Safety Profile: It is critical to note that a comprehensive, officially sanctioned Safety Data Sheet (SDS) for **2-Hydroxyisonicotinonitrile** is not readily available. This guide has been meticulously compiled by synthesizing data from structurally analogous compounds, established principles for handling nitrile-containing molecules, and general laboratory safety standards.^{[1][2]} The recommendations herein are grounded in scientific precedent and a commitment to the highest safety standards, designed to empower you to work with confidence and caution.

Hazard Assessment: Understanding the Risks

2-Hydroxyisonicotinonitrile is a solid organic compound. While specific toxicity data is limited, its structure—an aromatic ring substituted with a hydroxyl group and a nitrile group—provides critical clues to its potential hazards.

Key Potential Hazards:

- Skin and Eye Irritation: Like many functionalized aromatic compounds, **2-Hydroxyisonicotinonitrile** is expected to cause skin and serious eye irritation upon contact.
^[3]
- Respiratory Tract Irritation: As a fine powder, airborne particles can irritate the respiratory system if inhaled.^[3]

- Cyanide-like Toxicity: The presence of the nitrile (-C≡N) group introduces the potential for cyanide-like toxicity. Aliphatic nitriles, in particular, can be metabolized to release cyanide ions, which inhibit cellular respiration.^[4] While aromatic nitriles are generally more stable, this potential cannot be dismissed and underscores the need for stringent handling procedures to prevent exposure.^[2]

Physicochemical Properties Summary

Property	Value	Source
Molecular Formula	C ₆ H ₄ N ₂ O	-
Molecular Weight	120.11 g/mol	-
Physical State	Solid	-
Melting Point	285-288°C	-

Personal Protective Equipment (PPE): Your First Line of Defense

A proactive approach to PPE is non-negotiable. The following recommendations are based on a risk assessment aimed at preventing all routes of exposure.

- Body Protection: A standard laboratory coat is mandatory to protect against incidental contact. For tasks with a higher risk of dust generation, consider a disposable lab coat to prevent carrying contaminants outside the work area.
- Hand Protection: Nitrile gloves are the recommended choice, offering good resistance to a range of chemicals. Always inspect gloves for any signs of damage before use and wash your hands thoroughly after removal.^{[5][6]}
- Eye and Face Protection: Safety glasses with side shields are the minimum requirement. When handling larger quantities or when there is a significant risk of dust generation, it is best practice to use chemical safety goggles or a full-face shield.^[7]

- Respiratory Protection: All handling of **2-Hydroxyisonicotinonitrile** powder should be conducted within a certified chemical fume hood to minimize inhalation risk.[5][8] If a fume hood is not available, or if there is a potential for dust to escape containment, a NIOSH-approved respirator with a particulate filter (P100) is required.[7]

Operational Plan: From Receipt to Disposal

A systematic workflow is essential for safely managing **2-Hydroxyisonicotinonitrile** in the laboratory.

Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[7]
- Ensure the container is clearly labeled and kept tightly closed.

Handling and Weighing:

- Preparation: Before handling, ensure the chemical fume hood is operational and the work area is clean and uncluttered.[5] Cover the work surface with absorbent, disposable bench paper.[9]
- Weighing: If possible, weigh the compound directly within the fume hood.[8] Use a weigh boat to prevent spillage.[9] Avoid pouring the powder from a height to minimize dust generation.[9]
- Transfers: When transferring the powder, use a spatula and keep the container opening as close as possible to the receiving vessel.[9]
- Post-Handling: After use, securely close the container. Decontaminate the spatula and any other equipment used. Wipe down the work surface in the fume hood.

Emergency Response Plan: Spills and Exposures

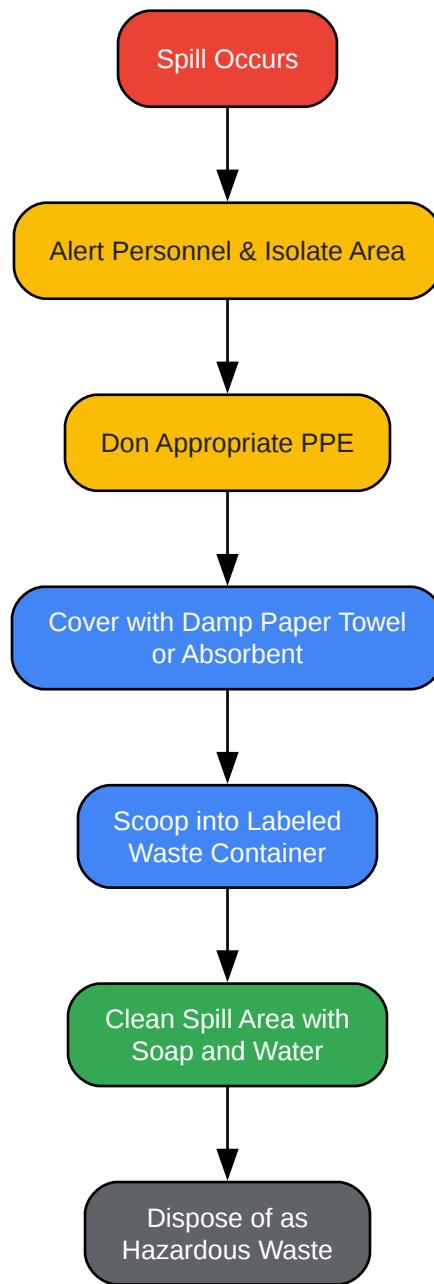
Accidents can happen, and a clear, rehearsed plan is your best tool for mitigating their impact.

[\[10\]](#)

Spill Response:

For a small spill of **2-Hydroxyisonicotinonitrile** powder:

- Alert and Isolate: Alert colleagues in the immediate vicinity and restrict access to the area.
[\[10\]](#)[\[11\]](#)
- Assess: Ensure there is no immediate fire hazard.
- Protect: Don the appropriate PPE, including respiratory protection if necessary.[\[11\]](#)
- Contain and Clean: Gently cover the spill with a damp paper towel to avoid raising dust.[\[12\]](#)
Alternatively, use a commercial spill kit absorbent. Carefully scoop the material into a sealable container.
- Decontaminate: Clean the spill area with soap and water.[\[13\]](#)
- Dispose: Label the container with the spilled chemical's name and dispose of it as hazardous waste according to your institution's guidelines.[\[11\]](#)[\[14\]](#)



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Caption: Workflow for managing a small powder spill.

First Aid Measures:

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[3\]](#)

- Skin Contact: Remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes.[\[5\]](#)[\[10\]](#) Seek medical attention if irritation persists.
- Eye Contact: Immediately flush the eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open.[\[5\]](#)[\[10\]](#) Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

Disposal Plan

All waste containing **2-Hydroxyisonicotinonitrile**, including contaminated PPE and spill cleanup materials, must be treated as hazardous chemical waste.

- Collection: Collect all waste in a clearly labeled, sealed, and compatible container.[\[11\]](#)
- Labeling: The label should clearly state "Hazardous Waste" and the name "**2-Hydroxyisonicotinonitrile**".
- Storage: Store the waste container in a designated satellite accumulation area.
- Disposal: Arrange for pickup and disposal by your institution's environmental health and safety department. Do not dispose of this material down the drain or in regular trash.[\[15\]](#)

By adhering to these guidelines, you can effectively manage the risks associated with handling **2-Hydroxyisonicotinonitrile**, ensuring a safe and productive research environment.

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